

Application Notes and Protocols for the Dissolution of Perivine

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Compound of Interest

Compound Name: *Perivin*

Cat. No.: *B12496055*

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Introduction

Perivine (also known as **Perivin**) is a naturally occurring indole alkaloid belonging to the vobasine family, structurally related to the broader class of vinca alkaloids.[1] It is isolated from plants such as *Catharanthus roseus* (Madagascar periwinkle).[2] Like other vinca alkaloids, **Perivine** is investigated for its biological activities, which include hypotensive and muscle relaxant properties.[3] Additionally, it has been suggested that **Perivine** may play a role in resolving the instability of the retinoblastoma-associated proteins (RbAp48) complex, indicating potential therapeutic applications in Alzheimer's disease.[3][4] Accurate and effective dissolution of **Perivine** is the foundational step for any in vitro or in vivo experimental study. This document provides detailed protocols and solubility data to guide researchers in preparing **Perivine** solutions for experimental use.

Chemical and Physical Properties

Before preparing a solution, it is essential to understand the basic properties of the compound.

- Molecular Formula: $C_{20}H_{22}N_2O_3$ [1]
- Molecular Weight: 338.4 g/mol [1]
- Appearance: Crystalline solid (forms prisms from methanol)[2]

- Class: Indole Alkaloid (Vinca Alkaloid type)[[1](#)]

Solubility Data

Quantitative solubility data for **Perivine** is limited in publicly available literature. However, data from chemical suppliers and information on structurally similar vinca alkaloids (e.g., Vincristine) provide a strong basis for selecting appropriate solvents. All data is summarized in Table 1.

Table 1: Quantitative Solubility Data for **Perivine** and Related Vinca Alkaloids

Compound	Solvent	Concentration	Approx. (mg/mL)	Notes
Perivine	Dimethyl Sulfoxide (DMSO)	10 mM	~3.38 mg/mL	Sonication is recommended to aid dissolution. [3] [4]
Vincristine (sulfate)	Dimethyl Sulfoxide (DMSO)	~5.4 mM	~5 mg/mL	Provides a reference for a closely related compound. [5]
Vincristine (sulfate)	Dimethyl Formamide (DMF)	~3.3 mM	~3 mg/mL	Provides a reference for a closely related compound. [5]
Vincristine (sulfate)	Phosphate-Buffered Saline (PBS, pH 7.2)	~2.2 mM	~2 mg/mL	Aqueous buffer solubility is limited. [5] [6]
Vincristine (sulfate)	Methanol	~24.6 mM	~20 mg/mL	Perivine is known to crystallize from methanol. [2] [6]
Vincristine (sulfate)	Water	~61.5 mM	~50 mg/mL	Refers to the sulfate salt, which has higher aqueous solubility. [6]

Note: The solubility of alkaloid compounds can be pH-dependent. They are generally more soluble in acidic aqueous solutions where they form salts.[\[7\]](#)

Experimental Protocols for Dissolution

4.1 Protocol 1: Preparation of a High-Concentration Stock Solution in an Organic Solvent

This protocol is recommended for preparing a primary stock solution for long-term storage, which can be later diluted into aqueous buffers or cell culture media for experiments. DMSO is the recommended solvent based on available data.

Materials:

- **Perivine** powder
- Dimethyl Sulfoxide (DMSO), anhydrous or molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes
- Vortex mixer
- Sonicator (water bath type is recommended)

Methodology:

- Preparation: Work in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Weighing: Tare a sterile, pre-weighed microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Perivine** powder (e.g., 1 mg) into the tube.
- Solvent Addition: Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. For 1 mg of **Perivine** (MW: 338.4 g/mol) to make a 10 mM stock:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - $\text{Volume (L)} = (0.001 \text{ g} / 338.4 \text{ g/mol}) / 0.01 \text{ mol/L} = 0.0002955 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 295.5 \mu\text{L}$
 - Add 295.5 μL of DMSO to the tube containing 1 mg of **Perivine**.

- Dissolution:
 - Cap the tube securely and vortex vigorously for 30-60 seconds.
 - Visually inspect for any undissolved particles.
 - If particles remain, place the tube in a water bath sonicator. Sonicate for 5-10 minutes, or until the solution is clear.[\[4\]](#) Avoid overheating the sample.
- Storage: Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C for long-term stability. A supplier recommends that solutions in solvent can be stored at -80°C for up to one year.[\[4\]](#)

4.2 Protocol 2: Preparation of a Working Solution in Aqueous Buffer or Cell Culture Medium

For most biological assays, the high-concentration organic stock solution must be diluted to a final working concentration in an aqueous medium. It is critical to ensure that the final concentration of the organic solvent (e.g., DMSO) is low enough to not affect the experimental system (typically <0.5%, and often <0.1%).

Materials:

- **Perivine** stock solution (from Protocol 1)
- Sterile Phosphate-Buffered Saline (PBS), cell culture medium, or other desired aqueous buffer
- Sterile dilution tubes

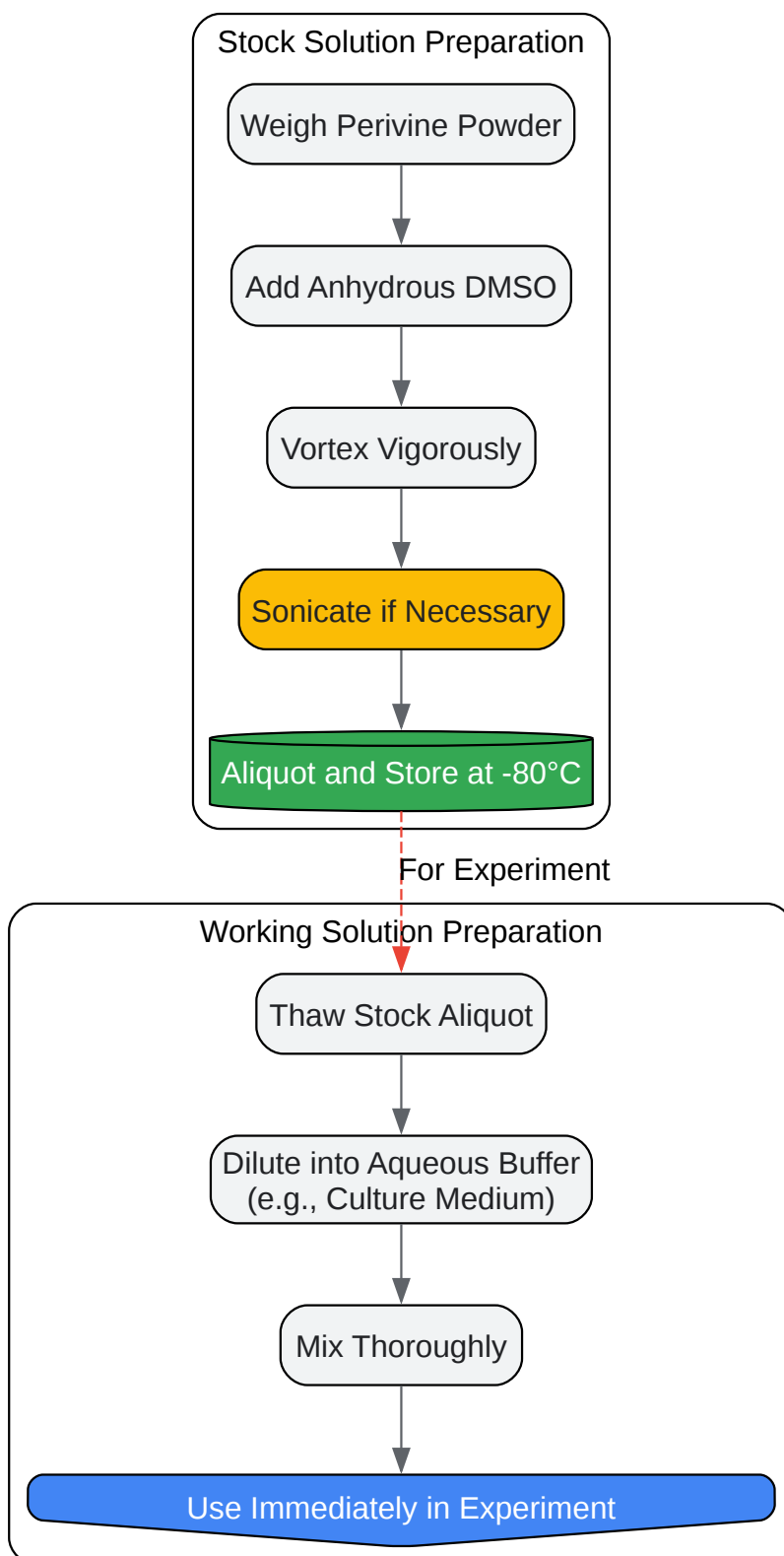
Methodology:

- Calculation: Determine the volume of stock solution needed for your final working concentration. For example, to make 1 mL of a 10 µM working solution from a 10 mM stock:
 - Use the formula: $M_1V_1 = M_2V_2$
 - $(10 \text{ mM}) * V_1 = (0.01 \text{ mM}) * (1 \text{ mL})$

- $V_1 = 0.001 \text{ mL} = 1 \text{ }\mu\text{L}$
- Dilution: Add 999 μL of the desired aqueous buffer to a sterile tube. Add the 1 μL of the 10 mM **Perivine** stock solution.
- Mixing: Immediately vortex the tube gently but thoroughly to ensure complete mixing and prevent precipitation of the compound.
- Final Solvent Concentration: In this example, the final DMSO concentration would be 0.1% (1 μL in 1000 μL total volume), which is generally well-tolerated by most cell lines.
- Usage: Use the freshly prepared working solution immediately for your experiment. Do not store dilute aqueous solutions for long periods, as the compound may precipitate or degrade.

Visualization of Workflows and Pathways

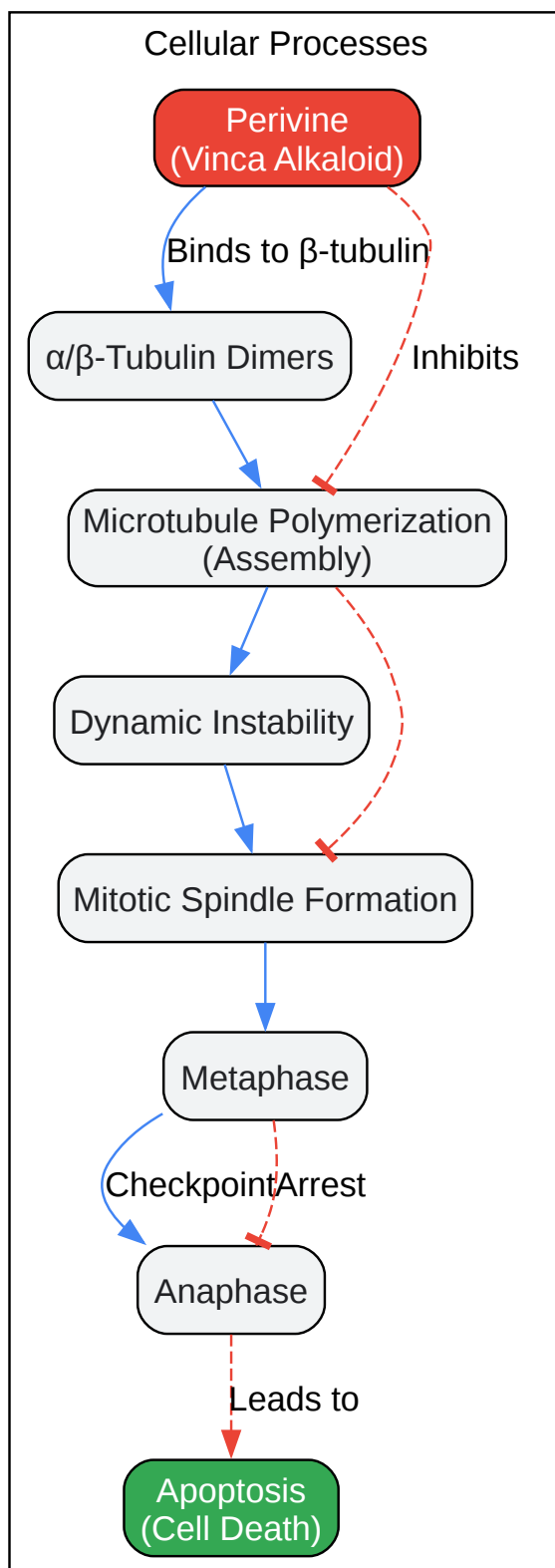
5.1 Experimental Workflow: Dissolving **Perivine** The following diagram illustrates the logical steps for preparing **Perivine** stock and working solutions.



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Workflow for preparing **Perivine** solutions.

5.2 Signaling Pathway: Mechanism of Action of Vinca Alkaloids **Perivine** is a member of the vinca alkaloid family. The primary mechanism of action for this class of compounds is the disruption of microtubule dynamics, which is critical for cell division (mitosis). This leads to an arrest of the cell cycle in the M-phase and subsequent apoptosis.[8][9]



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Vinca alkaloid-induced microtubule disruption.

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